

3-Amino-5-ethylthio-1,2,4-thiadiazole CAS number lookup

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Compound of Interest

Compound Name: 3-Amino-5-ethylthio-1,2,4-thiadiazole

Cat. No.: B160474

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Technical Guide: 3-Amino-5-ethylthio-1,2,4-thiadiazole

CAS Number: 129500-80-7

Molecular Formula: C₄H₇N₃S₂

Molecular Weight: 161.25 g/mol

Executive Summary

This technical guide addresses the chemical entity **3-Amino-5-ethylthio-1,2,4-thiadiazole**. Despite its commercial availability, a comprehensive review of scientific literature and patent databases reveals a significant lack of in-depth technical data specifically for this compound. Information regarding detailed synthetic protocols, extensive characterization data, specific biological activities, and established experimental workflows is not readily available in the public domain.

This document provides the available physicochemical properties of **3-Amino-5-ethylthio-1,2,4-thiadiazole** and presents a generalized overview of the synthesis, chemical behavior, and known biological applications of the broader class of 3-amino-1,2,4-thiadiazole derivatives.

This information is intended to serve as a foundational resource for researchers and drug development professionals interested in this class of compounds.

Physicochemical Properties of 3-Amino-5-ethylthio-1,2,4-thiadiazole

While detailed experimental data is scarce, the basic molecular properties have been calculated and are provided in the table below.

Property	Value	Source
CAS Number	129500-80-7	[1] [2] [3]
Molecular Formula	C ₄ H ₇ N ₃ S ₂	[4]
Molecular Weight	161.25	[4]
Appearance	Solid (predicted)	-
Purity	Typically offered at ≥98% by commercial suppliers	[5]

General Synthesis of 3-Amino-1,2,4-Thiadiazole Derivatives

Detailed experimental protocols for the synthesis of **3-Amino-5-ethylthio-1,2,4-thiadiazole** are not published. However, general methods for the synthesis of 3-substituted-5-amino-1,2,4-thiadiazoles are documented. A common approach involves the oxidative cyclization of N-guanyl-thioamides or related precursors.

Representative Experimental Protocol: Synthesis of 3-Substituted-5-amino-1,2,4-thiadiazoles via Oxidative Cyclization

This protocol is a generalized representation and would require optimization for the specific synthesis of **3-Amino-5-ethylthio-1,2,4-thiadiazole**.

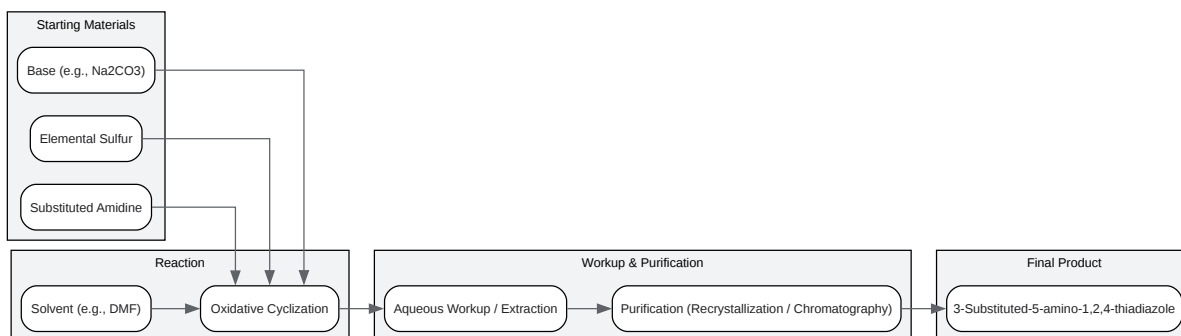
Materials:

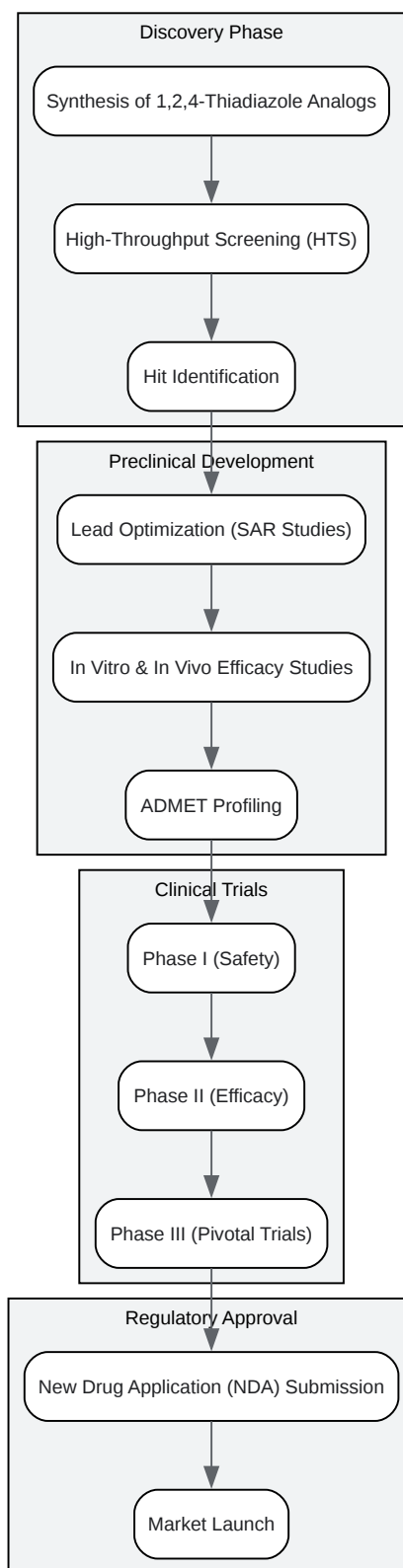
- Substituted amidine
- Elemental sulfur
- An appropriate oxidant (e.g., air, iodine, phenyliodine(III) bis(trifluoroacetate))
- Solvent (e.g., Dimethylformamide (DMF), water)
- Base (e.g., Sodium Carbonate)

Procedure:

- The substituted amidine is dissolved in the chosen solvent.
- Elemental sulfur and a suitable base are added to the reaction mixture.
- The reaction is stirred at room temperature or heated, depending on the specific substrates and chosen method.
- The reaction progress is monitored by an appropriate technique, such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Upon completion, the reaction mixture is worked up. This may involve filtration to remove solids, extraction with an organic solvent, and washing with water or brine.
- The crude product is purified, typically by recrystallization or column chromatography, to yield the desired 3-substituted-5-amino-1,2,4-thiadiazole.

General Synthesis Workflow for 3-Substituted 5-Amino-1,2,4-Thiadiazoles





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References

- 1. 129500-80-7 | 3-Amino-5-ethylthio-1,2,4-thiadiazole | Tetrahedron [thsci.com]
- 2. 129500-80-7 CAS MSDS (3-AMINO-5-ETHYLTHIO-1,2,4-THIADIAZOLE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. 3-Amino-5-ethylthio-1,2,4-thiadiazole-ECHO CHEMICAL CO., LTD. [echochemical.com]
- 4. scbt.com [scbt.com]
- 5. 3-Amino-5-ethylthio-1,2,4-thiadiazole, CasNo.129500-80-7 Wuhan Chemwish Technology Co., Ltd China (Mainland) [chemwish.lookchem.com]
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